

Quantitative Analysis of Procymidone Using Procymidone-d5 Internal Standard: Application Notes and Protocols

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Compound of Interest

Compound Name: Procymidox-d5

Cat. No.: B15557640

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This document provides a comprehensive guide for the quantitative analysis of the fungicide Procymidone in various matrices using an isotope dilution method with Procymidone-d5 as an internal standard. The use of a stable isotope-labeled internal standard is the gold standard for quantitative mass spectrometry, as it accurately corrects for variations in sample preparation, matrix effects, and instrument response.

Principle of Isotope Dilution Mass Spectrometry (IDMS)

Isotope Dilution Mass Spectrometry (IDMS) is a highly accurate analytical technique for the quantification of chemical substances. It involves the addition of a known amount of an isotopically labeled version of the analyte (in this case, Procymidone-d5) to the sample. This "spiked" sample is then subjected to extraction, cleanup, and analysis by mass spectrometry.

The key principle is that the isotopically labeled internal standard is chemically identical to the native analyte and will therefore behave identically during the entire analytical process. Any

loss of the analyte during sample preparation will be accompanied by a proportional loss of the internal standard. The mass spectrometer can differentiate between the native analyte and the internal standard based on their mass-to-charge (m/z) ratio. By measuring the ratio of the signal from the native analyte to that of the internal standard, the concentration of the analyte in the original sample can be determined with high precision and accuracy.

Experimental Protocols

This section details the necessary steps for the analysis of Procymidone using Procymidone-d5 as an internal standard, from sample preparation to data analysis.

Reagents and Materials

- Solvents: Acetonitrile (ACN), Methanol (MeOH), Water (LC-MS grade)
- Reagents: Formic acid, Ammonium acetate
- Standards: Procymidone (analytical standard), Procymidone-d5 (internal standard)
- Extraction Salts: Anhydrous magnesium sulfate ($MgSO_4$), Sodium chloride (NaCl)
- Dispersive Solid-Phase Extraction (d-SPE): Primary secondary amine (PSA) sorbent
- Syringe filters: 0.22 μm

Standard Solution Preparation

- Stock Solutions (1000 $\mu g/mL$):
 - Accurately weigh approximately 10 mg of Procymidone and Procymidone-d5 into separate 10 mL volumetric flasks.
 - Dissolve in and bring to volume with methanol.
- Intermediate Standard Solutions (10 $\mu g/mL$):
 - Pipette 100 μL of each stock solution into separate 10 mL volumetric flasks and bring to volume with methanol.

- Calibration Curve Standards:
 - Prepare a series of calibration standards by serially diluting the intermediate Procymidone standard solution with an appropriate solvent (e.g., 50:50 acetonitrile/water) to achieve concentrations ranging from 0.5 to 100 ng/mL.
 - Spike each calibration standard with a constant concentration of the Procymidone-d5 internal standard (e.g., 20 ng/mL).

Sample Preparation (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used sample preparation technique for pesticide residue analysis in food matrices.

- Homogenization: Homogenize a representative portion of the sample (e.g., 10-15 g of a fruit or vegetable).
- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Spike the sample with a known amount of the Procymidone-d5 internal standard solution (e.g., to achieve a final concentration of 20 ng/g in the sample).
 - Add QuEChERS extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl).
 - Shake vigorously for 1 minute.
 - Centrifuge at ≥ 3000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take a 1 mL aliquot of the supernatant (acetonitrile layer).
 - Transfer it to a 2 mL microcentrifuge tube containing d-SPE sorbent (e.g., 150 mg MgSO_4 and 50 mg PSA).

- Vortex for 30 seconds.
- Centrifuge at high speed for 2 minutes.
- Final Extract:
 - Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Instrumental Parameters

The following are typical starting parameters for the LC-MS/MS analysis of Procymidone. These may need to be optimized for your specific instrumentation and application.

Table 1: Liquid Chromatography (LC) Parameters

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium acetate
Mobile Phase B	Methanol with 0.1% formic acid and 5 mM ammonium acetate
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40 °C
Gradient	Start at 10% B, ramp to 95% B over 8 minutes, hold for 2 minutes, return to initial conditions.

Table 2: Mass Spectrometry (MS) Parameters

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
Collision Gas	Argon

Table 3: Multiple Reaction Monitoring (MRM) Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Product Ion (m/z) (Qualifier)	Collision Energy (eV)
Procymidone	284.1	96.1	256.1	15
Procymidone-d5	289.1	96.1	261.1	15

Note: The precursor ion for Procymidone-d5 is 5 Da higher than that of Procymidone due to the five deuterium atoms. The product ions may be the same or slightly different depending on the fragmentation pattern. The values provided are typical and should be optimized.

Data Analysis and Calculation

The concentration of Procymidone in the sample is calculated using the internal standard method. This involves generating a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte for a series of calibration standards.

Calculation Workflow

- **Obtain Peak Areas:** Integrate the peak areas for the quantifier MRM transitions of both Procymidone and Procymidone-d5 in the chromatograms of the calibration standards and the samples.

- Calculate Response Ratio: For each standard and sample, calculate the response ratio (RR):
 - $RR = (\text{Peak Area of Procymidone}) / (\text{Peak Area of Procymidone-d5})$
- Generate Calibration Curve:
 - Plot the Response Ratio (y-axis) against the known concentration of Procymidone in the calibration standards (x-axis).
 - Perform a linear regression to obtain the equation of the line ($y = mx + c$), where 'm' is the slope and 'c' is the y-intercept.
- Calculate Procymidone Concentration in the Sample:
 - Using the Response Ratio calculated for the sample, determine the concentration of Procymidone in the prepared sample extract using the calibration curve equation:
 - $\text{Concentration in extract (ng/mL)} = (RR_{\text{sample}} - c) / m$
- Calculate Final Concentration in the Original Sample:
 - Account for the initial sample weight and extraction volumes to calculate the final concentration in the original sample matrix (e.g., in mg/kg).
 - $\text{Final Concentration (mg/kg)} = (\text{Concentration in extract (ng/mL)} * \text{Final extract volume (mL)}) / (\text{Initial sample weight (g)})$

Illustrative Calculation Formula

A simplified formula for calculating the concentration of Procymidone in a sample is as follows:

$$\text{Canalyte} = (\text{Aanalyte} / \text{AIS}) * (\text{CIS} / \text{RRF})$$

Where:

- Canalyte = Concentration of Procymidone in the sample
- Aanalyte = Peak area of Procymidone in the sample

- AIS = Peak area of Procymidone-d5 in the sample
- CIS = Concentration of Procymidone-d5 added to the sample
- RRF = Relative Response Factor (determined from the slope of the calibration curve)

Quantitative Data Summary

The following tables provide representative data for method validation parameters that can be expected when using this protocol.

Table 4: Linearity of Calibration Curve

Concentration (ng/mL)	Response Ratio (Analyte/IS)
0.5	Example Value
1.0	Example Value
5.0	Example Value
10.0	Example Value
25.0	Example Value
50.0	Example Value
100.0	Example Value
Correlation Coefficient (r^2)	> 0.995

Table 5: Accuracy and Precision (Recovery and RSD)

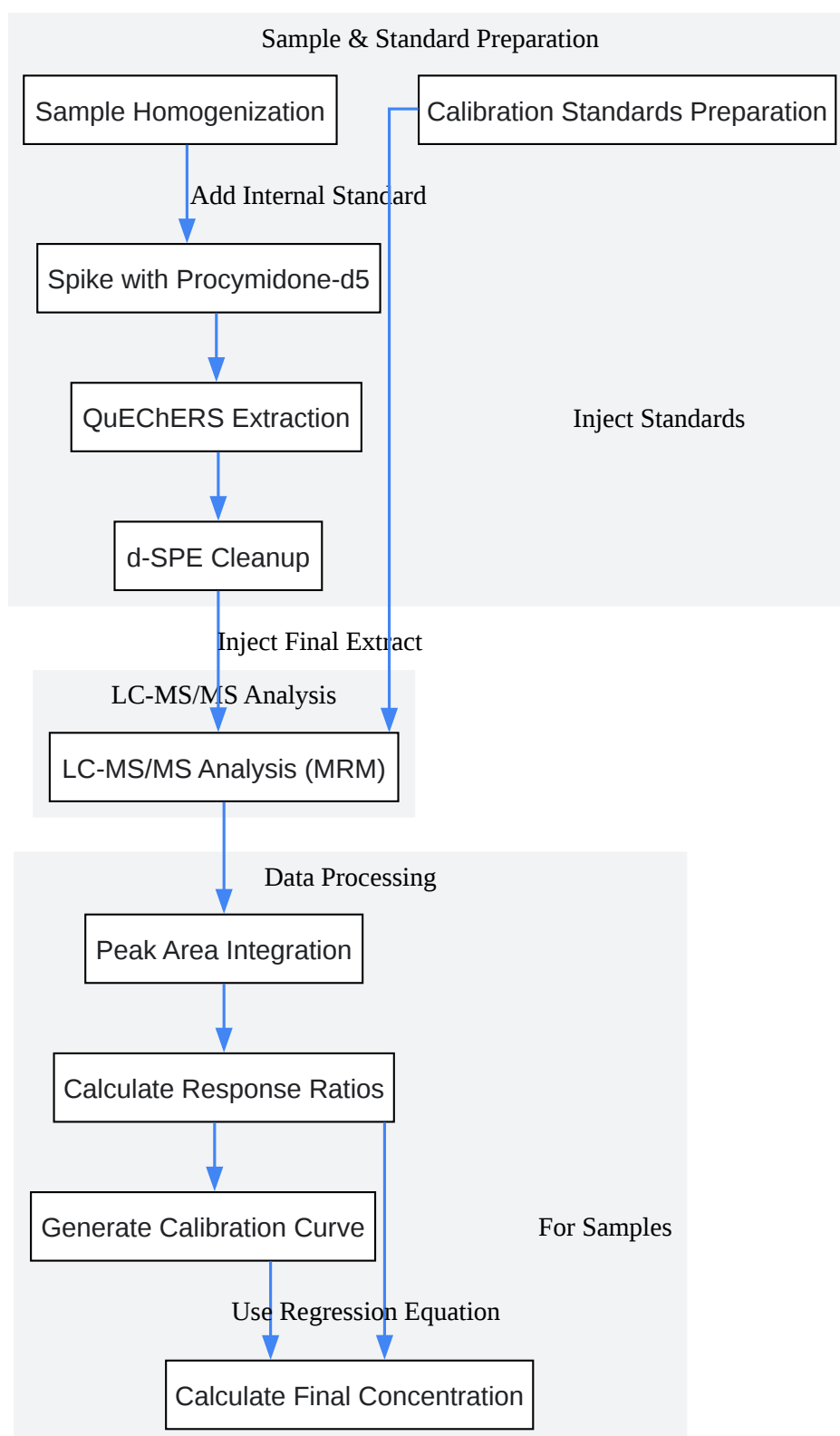
Matrix	Spiked Concentration (mg/kg)	Mean Recovery (%) (n=5)	Relative Standard Deviation (RSD) (%)
Fruit	0.01	95 - 105	< 10
0.1	92 - 108	< 8	
1.0	90 - 110	< 5	
Vegetable	0.01	93 - 107	< 12
0.1	90 - 110	< 10	
1.0	88 - 112	< 7	

Table 6: Method Detection and Quantification Limits

Parameter	Typical Value (mg/kg)
Limit of Detection (LOD)	0.005
Limit of Quantification (LOQ)	0.01

Visualizations

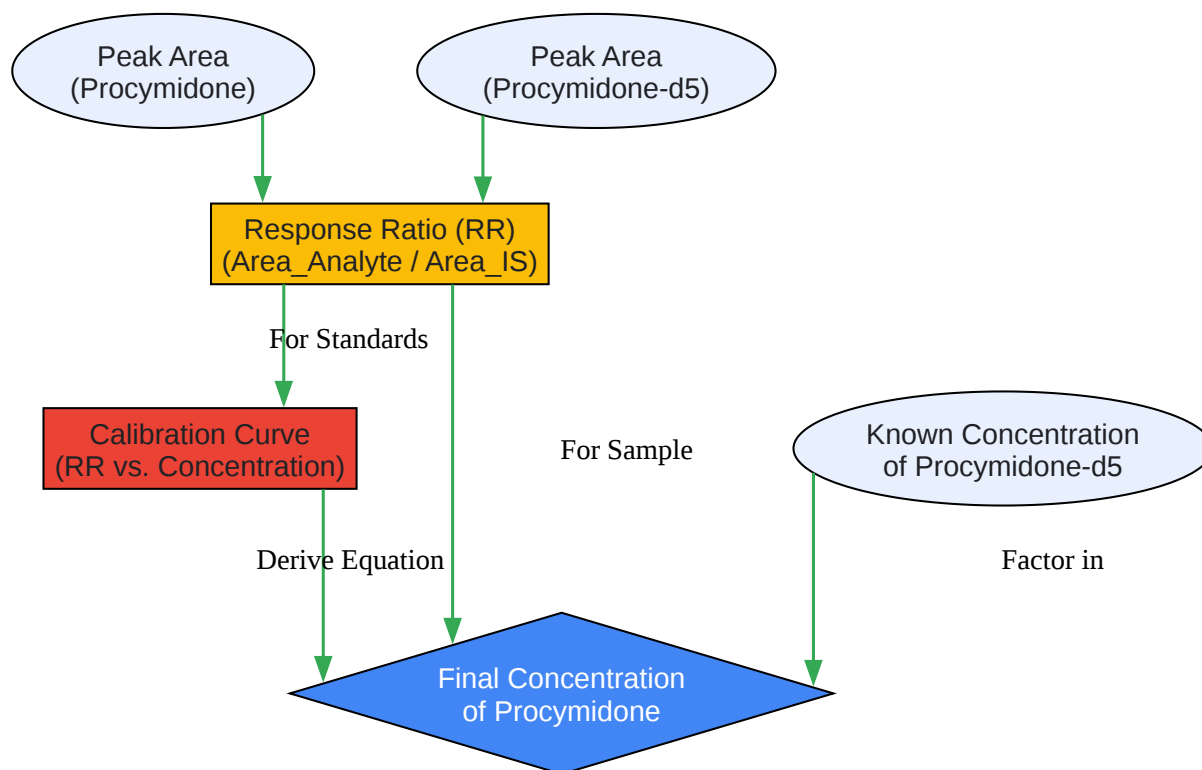
Experimental Workflow



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Caption: Workflow for Procymidone analysis using an internal standard.

Calculation Logic



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Caption: Logical flow for calculating the final concentration.

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